

A Comprehensive Technical Guide to 1,2-Epoxytetradecane and its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Epoxytetradecane

Cat. No.: B1585259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,2-Epoxytetradecane**, a versatile long-chain aliphatic epoxide. It covers a wide range of synonyms and identifiers, detailed physicochemical properties, and explores its applications in drug delivery and biotechnology. This document is intended to serve as a valuable resource for professionals in research and development who are interested in the properties and potential uses of this compound.

Chemical Identity and Synonyms

1,2-Epoxytetradecane is known by a variety of names in scientific literature and commercial catalogs. A comprehensive list of its synonyms and chemical identifiers is provided below to facilitate accurate identification and literature searches.

Table 1: Synonyms and Identifiers for **1,2-Epoxytetradecane**

Identifier Type	Identifier	Source
Systematic Name	2-Dodecyloxirane	IUPAC
Common Synonyms	1,2-Tetradecylene Oxide, 1-Tetradecene oxide, Dodecyloxirane	[1]
Oxirane, 2-dodecyl-		
(+)-1,2-Epoxytetradecane		
(+)-Dodecyloxirane		
Epoxide C 14	[2]	
Vikolox 14	[2]	
CAS Number	3234-28-4	
Deprecated CAS	130321-67-4	
EC Number	221-781-6	
PubChem CID	18604	
ChEMBL ID	CHEMBL1598368	
DSSTox Substance ID	DTXSID9025249	
Molecular Formula	C14H28O	
InChI	InChI=1S/C14H28O/c1-2-3-4-5-6-7-8-9-10-11-12-14-13-15-14/h14H,2-13H2,1H3	
InChIKey	IOHJQSFEAYDZGF-UHFFFAOYSA-N	
SMILES	CCCCCCCCCCCCC1CO1	

Physicochemical Properties

The physical and chemical properties of **1,2-Epoxytetradecane** are critical for its handling, storage, and application in various experimental settings.

Table 2: Physicochemical Data for **1,2-Epoxytetradecane**

Property	Value	Source
Molecular Weight	212.37 g/mol	
Appearance	Clear colorless mobile liquid with an ether-like odor	[3]
Boiling Point	95-96 °C at 0.4 mmHg	[3]
Melting Point	< 20 °C	
Density	0.845 g/mL at 25 °C	[3]
Flash Point	> 110 °C	[2]
Solubility in Water	Insoluble (< 1 mg/mL at 20 °C)	[1]
Refractive Index	1.4408	[2]
Stability	Sensitive to moisture. Incompatible with strong acids, caustics, and peroxides. Can polymerize when heated or in the presence of catalysts.	[3]

Applications in Research and Drug Development

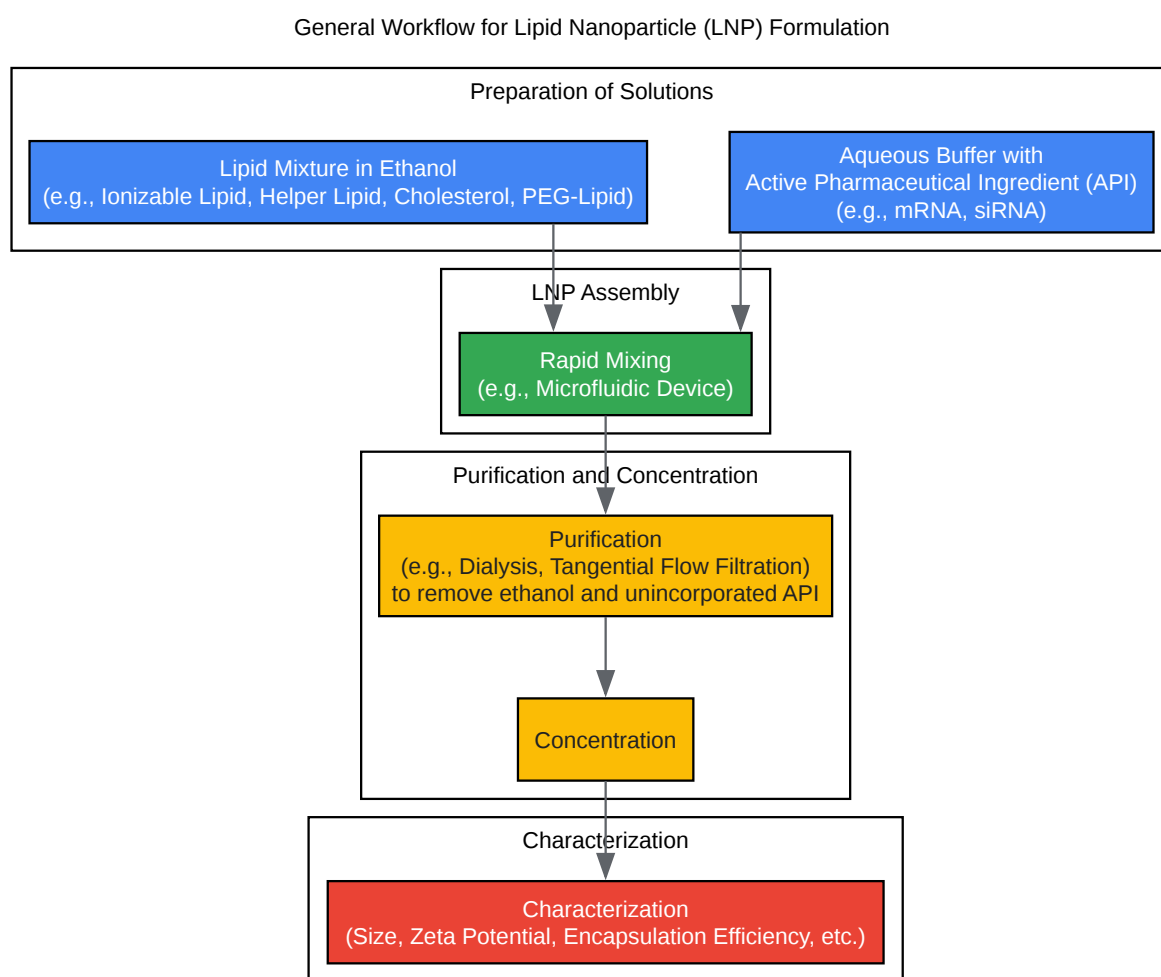
1,2-Epoxytetradecane's reactive epoxide ring and long aliphatic chain make it a valuable intermediate in several areas of drug development and biotechnology.

Lipid Nanoparticle Formulation

Long-chain epoxides like **1,2-Epoxytetradecane** are used as intermediates in the synthesis of specialized lipids for the formulation of lipid nanoparticles (LNPs).[4] These LNPs are critical delivery vehicles for various therapeutic agents, including mRNA and siRNA. The epoxide can

be opened by a nucleophile to introduce different functionalities, allowing for the creation of a diverse library of lipids with tailored properties for drug encapsulation and delivery.

The following diagram outlines a general workflow for the formulation of lipid nanoparticles, a process where lipids derived from **1,2-Epoxytetradecane** could be utilized.



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General workflow for LNP formulation.

Polymeric Prodrugs for Cancer Therapy

1,2-Epoxytetradecane is utilized in the preparation of polymeric prodrugs for cancer treatment. [5][6] The epoxide group can be used to attach the molecule to a polymer backbone, and the long alkyl chain can influence the hydrophobic/hydrophilic balance of the resulting polymer. This approach can enhance drug solubility, prolong circulation time, and potentially target tumors through the enhanced permeability and retention (EPR) effect.

While a specific protocol for using **1,2-Epoxytetradecane** in a polymeric prodrug is not readily available, the following represents a generalized approach for creating polymer-drug conjugates.

- **Polymer Functionalization:** A suitable polymer backbone (e.g., polyglutamic acid) is functionalized to introduce reactive groups.
- **Linker Attachment (Optional):** A linker molecule can be attached to the polymer to provide spacing and control the drug release kinetics.
- **Drug Conjugation:** The drug molecule, potentially modified with a reactive handle, is covalently attached to the polymer or linker. If **1,2-Epoxytetradecane** were to be incorporated, its epoxide ring could react with a nucleophilic group on the polymer or linker.
- **Purification:** The resulting polymer-drug conjugate is purified to remove unreacted reagents.
- **Characterization:** The conjugate is characterized to determine drug loading, molecular weight, and release kinetics.

Epoxy-Activated Affinity Chromatography

Long-chain epoxides, including **1,2-Epoxytetradecane**, are used to prepare epoxy-activated affinity chromatography media.[7] The epoxide groups on the chromatography matrix (e.g., agarose beads) can react with nucleophilic groups (amines, thiols, or hydroxyls) on a ligand (e.g., an antibody or protein) to form a stable covalent bond. This allows for the specific purification of target molecules from complex mixtures.

This protocol outlines the general steps for immobilizing a ligand onto an epoxy-activated agarose resin.

- **Resin Preparation:** Swell the dry epoxy-activated agarose resin in distilled water.

- **Ligand Solution Preparation:** Dissolve the ligand to be coupled in a suitable coupling buffer. The optimal pH of the buffer depends on the nucleophilic group involved in the coupling reaction (e.g., pH 9-10 for amines).
- **Coupling Reaction:** Mix the swelled resin with the ligand solution and incubate with gentle mixing to allow the covalent coupling to occur.
- **Washing:** Wash the resin extensively to remove any non-covalently bound ligand.
- **Blocking:** Block any remaining active epoxy groups on the resin by incubating with a small molecule containing a primary amine, such as ethanolamine.
- **Final Wash and Storage:** Perform a final wash of the resin and store it in an appropriate buffer, often containing a bacteriostatic agent.

Potential Role in Signaling Pathways

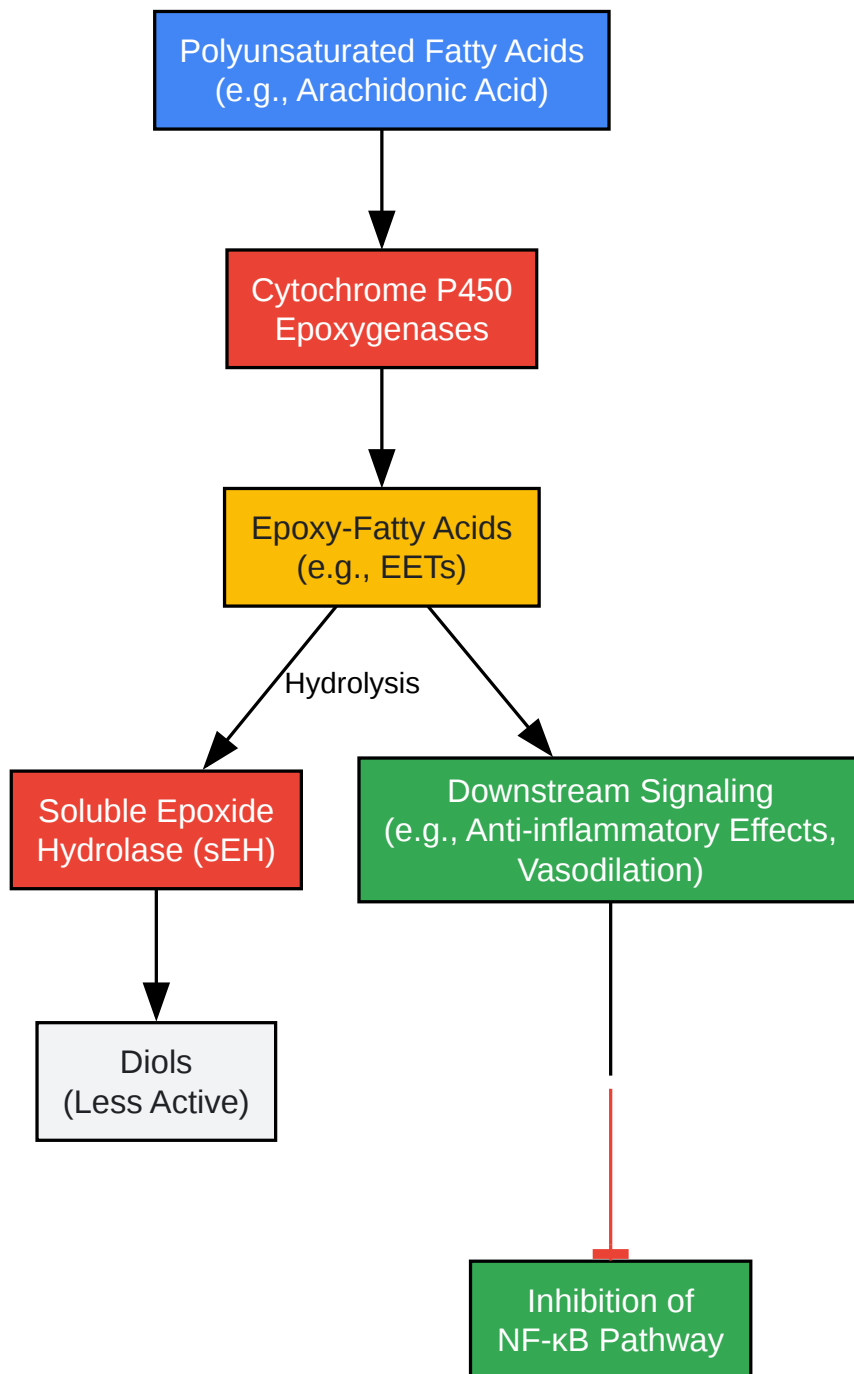
While direct studies on the signaling effects of **1,2-Epoxytetradecane** are limited, its structure as a long-chain fatty acid epoxide suggests potential interactions with pathways regulated by similar endogenous molecules.

The Cytochrome P450 Epoxygenase Pathway

Endogenous long-chain polyunsaturated fatty acids are metabolized by cytochrome P450 (CYP) epoxygenases to form epoxides, such as epoxyeicosatrienoic acids (EETs).^{[1][3]} These lipid mediators are involved in various signaling pathways that regulate inflammation, blood pressure, and angiogenesis.^[1] The EETs are subsequently hydrolyzed to their corresponding diols by soluble epoxide hydrolase (sEH). Inhibition of sEH can increase the levels of EETs, which often has anti-inflammatory effects, in part by inhibiting the NF-κB signaling pathway.^[8] Given its structural similarity, **1,2-Epoxytetradecane** could potentially act as a substrate for sEH or otherwise influence this pathway.

The diagram below illustrates the general cytochrome P450 epoxygenase pathway and its downstream effects.

General Cytochrome P450 Epoxygenase Pathway



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The Cytochrome P450 Epoxygenase Pathway.

Conclusion

1,2-Epoxytetradecane is a chemical compound with a broad range of synonyms and established physicochemical properties. Its utility as a chemical intermediate is evident in its applications in the development of lipid nanoparticles for drug delivery, the synthesis of polymeric prodrugs, and the preparation of affinity chromatography media. While its direct role in cellular signaling is an area requiring further investigation, its structural similarity to endogenous epoxy-fatty acids suggests potential interactions with important biological pathways. The experimental workflows and protocols provided in this guide offer a foundation for researchers to explore and harness the potential of **1,2-Epoxytetradecane** in their respective fields.

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References

- 1. Cellular uptake and transcytosis of lipid-based nanoparticles across the intestinal barrier: Relevance for oral drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [[benchchem.com](https://www.benchchem.com)]
- 3. Lipid Nanoparticles: Formulation, Production Methods and Characterization Protocols [[mdpi.com](https://www.mdpi.com)]
- 4. Item - Toxicity and Cellular Uptake of Lipid Nanoparticles of Different Structure and Composition - RMIT University - Figshare [research-repository.rmit.edu.au]
- 5. 1,2-Epoxytetradecane 95.0+%, TCI America™ | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 6. Lipid nanoparticles: Composition, formulation, and application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 8. Pre-Activated Agarose Particles for Biomolecule Immobilization - CD Bioparticles [[cd-bioparticles.com](https://www.cd-bioparticles.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,2-Epoxytetradecane and its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585259#synonyms-for-1-2-epoxytetradecane-e-g-1-2-tetradecylene-oxide>]

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